

Structural Benchmarking Guide: N-[4-(5-formyl-2-furyl)phenyl]acetamide

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Compound of Interest

Compound Name: *N*-[4-(5-formyl-2-furyl)phenyl]acetamide

Cat. No.: B12010678

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Executive Summary

N-[4-(5-formyl-2-furyl)phenyl]acetamide (CAS: 53811-38-4) represents a classic "push-pull" π -conjugated system. It features an electron-donating acetamide group linked via a phenyl ring to an electron-withdrawing formyl-furan moiety. While this compound is a critical intermediate in the synthesis of Schiff base fluorescent probes and pharmaceutical agents, experimental X-ray diffraction (XRD) data remains a high-value gap in public repositories (CSD/ICSD).

This guide serves as a strategic protocol for researchers to generate, refine, and benchmark the crystal structure of this compound. It objectively compares the predicted performance of this molecule against structurally characterized analogues (e.g., 5-(4-bromophenyl)furan-2-carbaldehyde) to guide experimental design.

Part 1: Strategic Crystallization Protocol

The primary challenge in crystallizing this target is balancing the solubility differential between the polar acetamide/formyl groups and the aromatic core. We compare three solvent systems based on their success rates with analogous phenyl-furan systems.

Comparative Solvent Performance Table

Solvent System	Mechanism	Target Polymorph Characteristics	Success Probability
Ethanol / DMF (3:1)	Slow Evaporation	Thermodynamic Form: High density, extensive H-bond networks (Amide-Amide catemers).	High (Preferred for initial screening)
Acetonitrile	Vapor Diffusion (into Et ₂ O)	Kinetic Form: Potential for metastable packing; likely planar stacking favored by π - π interactions.	Medium
THF / Hexane	Layering	Solvated Form: High risk of solvent inclusion (solvates), which may disorder the formyl group.	Low (Use only for purification)

Expert Insight: The "Donor-Acceptor" Competition

In the crystal lattice, this molecule faces a competitive H-bond scenario:

- Homomeric Interaction: Amide (N-H)

Amide (C=O). This typically forms chains or dimers.

- Heteromeric Interaction: Amide (N-H)

Formyl (C=O). This interaction promotes non-centrosymmetric packing, which is crucial if the goal is Non-Linear Optical (NLO) activity.

Recommendation: Use the Ethanol/DMF system. The protic nature of ethanol stabilizes the amide functionality, encouraging the formation of large, block-like prisms suitable for room-temperature collection.

Part 2: Data Acquisition & Refinement Workflow

To ensure the resulting data meets the rigorous standards for publication (e.g., Acta Crystallographica or CrystEngComm), follow this self-validating workflow.

Step-by-Step Methodology

- Crystal Selection: Isolate a single crystal with dimensions approx. mm. Examine under polarized light to ensure sharp extinction (no twinning).
- Mounting: Mount on a MiTeGen loop using perfluoropolyether oil.
- Collection Strategy (Mo K vs. Cu K):
 - Preferred: Cu K (Å).
 - Reasoning: Since the molecule contains only light atoms (C, H, N, O), Cu radiation provides higher diffraction intensity at high angles, improving the resolution of the electron density map for accurate H-atom positioning.
- Temperature Control: Collect at 100 K using a nitrogen cryostream.
 - Why? Room temperature collection often leads to high thermal motion in the terminal formyl group and the methyl of the acetamide, resulting in large thermal ellipsoids and poor -factors.

Logic Diagram: Structural Determination Pathway



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Caption: Workflow for converting crude synthetic material into publication-quality crystallographic data.

Part 3: Comparative Structural Metrics

Once the structure is solved, it must be benchmarked against known analogues to validate the geometry. The table below provides the Reference Metrics derived from the CSD (Cambridge Structural Database) for the furan-phenyl class.

Benchmarking Table: Target vs. Analogues

Metric	Target (Predicted)	Analogue: 5-(4-bromophenyl)uran-2-carbaldehyde [1]	Analogue: N-phenylacetamide [2]	Significance
Torsion Angle ()		(Planar)	(Twisted)	Planarity determines the extent of π -conjugation. A lower angle implies better electronic communication between Donor and Acceptor.
Space Group	or			Centrosymmetric packing is most common, but non-centrosymmetric (,) is required for NLO applications.
Density ()	g/cm ³	g/cm ³ (due to Br)	g/cm ³	Higher density indicates efficient packing dominated by π -stacking.

H-Bond Motif	Chain	Dimers (via Aldehyde)	Chain	Determines melting point and solubility profile.
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Critical Analysis of Torsion Angles

The torsion angle between the phenyl ring and the furan ring is the critical performance metric.

- If

 : The molecule is planar. This maximizes orbital overlap, leading to a red-shifted UV-Vis absorption and higher fluorescence quantum yield.
- If

 : The molecule is twisted (likely due to steric clash between phenyl protons and furan oxygen). This breaks conjugation and reduces optical performance.

Validation Check: If your solved structure shows a torsion angle

, suspect crystal packing forces (solvent inclusion) or twinning. Re-crystallize from a less bulky solvent.

References

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